

Application Notes and Protocols for FMP-API-1 in Kidney Research Models

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Compound of Interest

Compound Name: FMP-API-1

Cat. No.: B176353

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Disclaimer: Publicly available scientific literature and databases do not contain specific information regarding a compound designated "**FMP-API-1**." The following Application Notes and Protocols are presented as a detailed, illustrative framework for a hypothetical anti-fibrotic agent. The experimental data and mechanisms described are based on established models and common therapeutic strategies in kidney disease research and should be considered representative examples.

Introduction

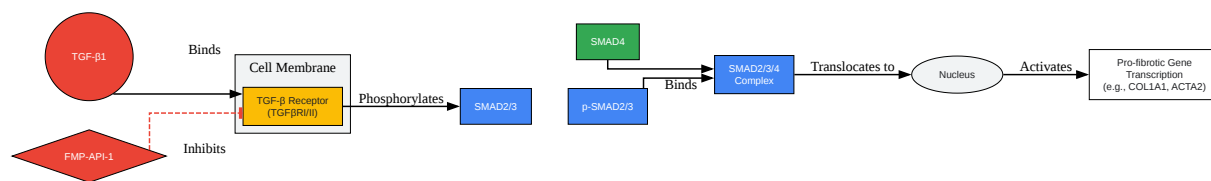
Chronic kidney disease (CKD) is a progressive condition characterized by the gradual loss of kidney function over time. A common pathological feature of CKD from various etiologies is renal fibrosis, the excessive scarring of kidney tissue. This process involves the activation of myofibroblasts, deposition of extracellular matrix (ECM) proteins, and inflammation, ultimately leading to organ failure.[1][2][3] **FMP-API-1** is a novel, potent, and selective small molecule inhibitor of the Transforming Growth Factor- β (TGF- β) receptor I (TGF β RI/ALK5) kinase, a key mediator in the fibrotic cascade.[4] These application notes provide an overview of the utility of **FMP-API-1** in preclinical kidney research models and detailed protocols for its use.

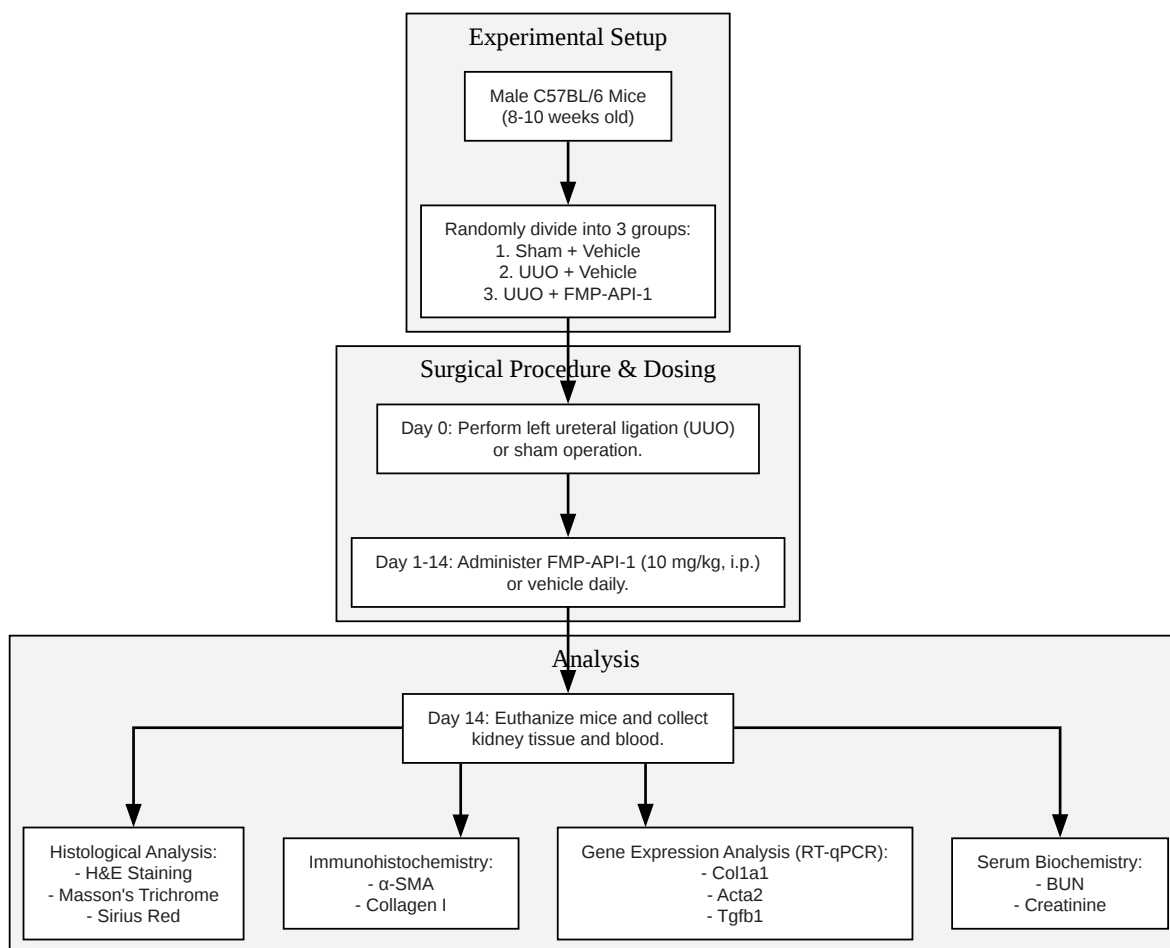
Mechanism of Action

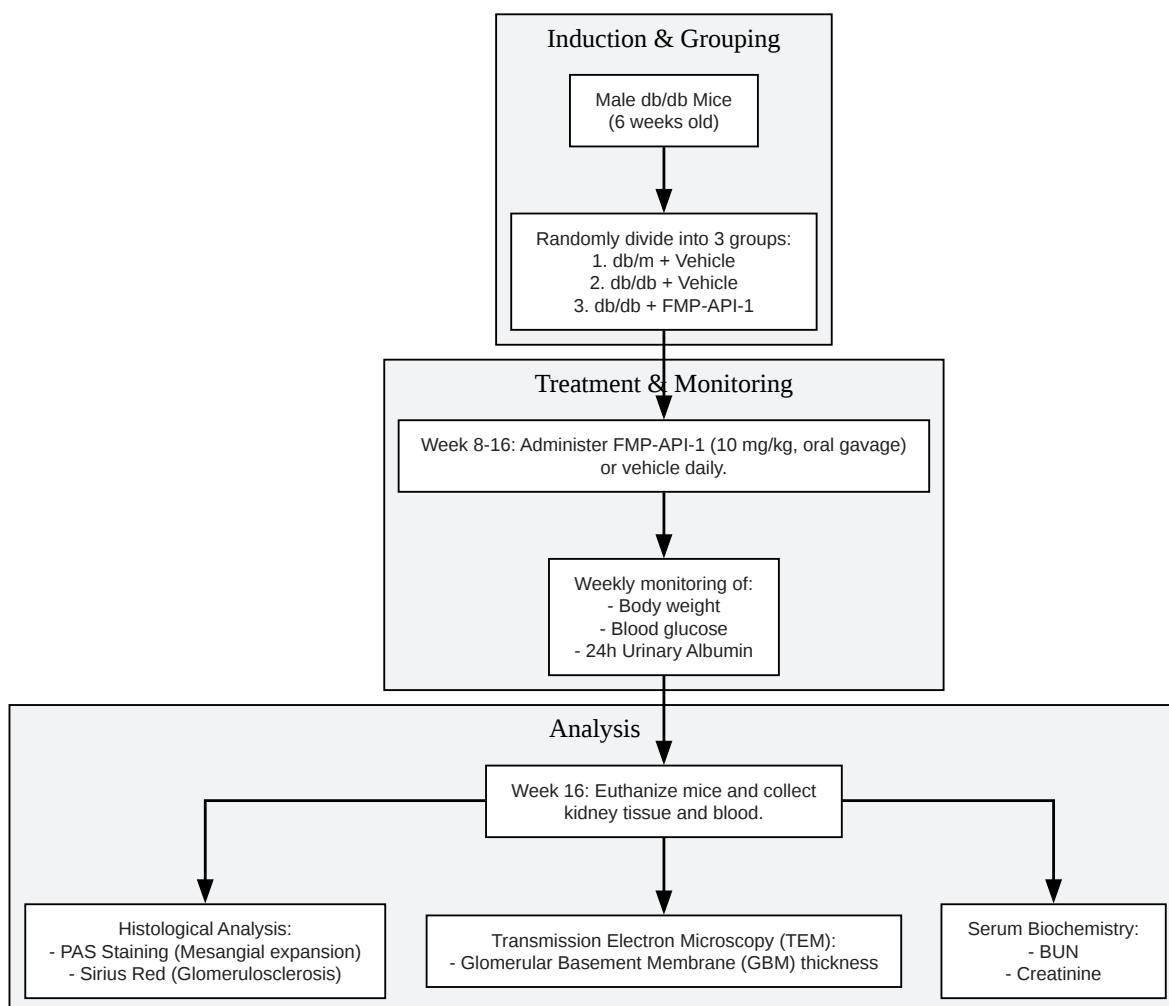
FMP-API-1 competitively inhibits the ATP-binding site of the TGF β RI kinase domain. This prevents the phosphorylation and activation of downstream SMAD2 and SMAD3 proteins, which are critical for transducing the pro-fibrotic signals of TGF- β 1. By blocking this pathway, **FMP-API-1** effectively inhibits myofibroblast activation, reduces the expression of key fibrotic

markers such as alpha-smooth muscle actin (α -SMA) and collagen I, and mitigates inflammatory responses.[3][4]

Below is a diagram illustrating the proposed signaling pathway and the inhibitory action of **FMP-API-1**.







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References

- 1. Novel Targets for Therapy of Renal Fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Kidney fibrosis: from mechanisms to therapeutic medicines - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Therapeutic targets for treating fibrotic kidney diseases - PMC [pmc.ncbi.nlm.nih.gov]
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